

Physicochemical Properties of Cuparene: A Technical Guide

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Compound of Interest

Compound Name: Cuparene

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Introduction

Cuparene is a naturally occurring sesquiterpenoid hydrocarbon with a characteristic woody and spicy aroma. It is found in the essential oils of various plants, including those from the Cupressaceae family, from which it derives its name. As a chiral molecule, it exists as two enantiomers, (+)-**Cuparene** and (-)-**Cuparene**. This technical guide provides a comprehensive overview of the core physicochemical properties of **Cuparene**, with a focus on quantitative data and the experimental methodologies used for their determination. This information is critical for researchers in fields such as natural product chemistry, pharmacology, and fragrance science, as well as for professionals involved in drug development and chemical synthesis.

Physicochemical Properties of Cuparene

The following table summarizes the key physicochemical properties of **Cuparene**, providing a consolidated reference for its physical and chemical characteristics.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₂	[1][2][3][4][5]
Molecular Weight	202.34 g/mol	[1][2][4]
Boiling Point	267-269 °C at 760 mmHg[3]; 275 °C (lit.)[1][2][6][7][8][9]	[1][2][3][10][7][8][9]
Density	0.937 g/mL at 20 °C (lit.)	[1][2][10][8][9]
Refractive Index	n ₂₀ /D 1.523 (lit.)	[1][2][3][8][9]
Optical Rotation	[α] ₂₀ /D +64±2°, neat	[1][2][8][9]
Flash Point	110 °C (230 °F) - closed cup	[2][3][8][9]
LogP (o/w)	6.210[3]; 5.5 (XLogP3-AA)[11]	[3][11]
Vapor Pressure	0.012 mmHg @ 25.00 °C (est)	[3]
Kovats Retention Index	1500 (Semi-standard non-polar)	
Solubility	Soluble in alcohol; Insoluble in water (0.2199 mg/L @ 25 °C est)	[3]
Appearance	Colorless clear liquid (est)	[3]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Cuparene** are outlined below. These protocols are based on standard laboratory practices and established methodologies.

Boiling Point Determination (Capillary Method)

The boiling point of **Cuparene** can be determined using the capillary method, a technique suitable for small quantities of liquid.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- A small amount of **Cuparene** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the **Cuparene** sample.
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is then immersed in a heating bath (Thiele tube).
- The heating bath is heated gently and uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.^[1]
^[8]^[12]

Density Measurement (Oscillating U-tube Method)

The density of liquid **Cuparene** can be accurately measured using a digital density meter that employs the oscillating U-tube principle, in accordance with ASTM D4052.^[4]^[13]

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Thermostatic control for the measuring cell
- Syringe or automated sampler for sample injection

Procedure:

- The digital density meter is calibrated using two standards of known density, typically dry air and deionized water.
- The measuring cell (the U-tube) is brought to and maintained at a constant temperature (e.g., 20 °C).
- A small, bubble-free aliquot of the **Cuparene** sample is introduced into the U-tube.
- The instrument measures the oscillation period of the U-tube filled with the sample.
- The density of the sample is automatically calculated by the instrument based on the measured oscillation period and the calibration data.^{[5][14]} The result is typically expressed in g/mL or kg/m³.^[4]

Refractive Index Measurement (Abbe Refractometer)

The refractive index of **Cuparene**, a measure of how light propagates through it, is determined using an Abbe refractometer.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically a sodium D-line lamp, 589 nm)
- Dropper or pipette

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The temperature of the prisms is regulated to a constant temperature (e.g., 20 °C) using the circulating water bath.
- A few drops of the **Cuparene** sample are placed on the surface of the lower prism.
- The prisms are closed and locked.
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the field of view is divided into a light and a dark section.
- The compensator is adjusted to eliminate any color fringe at the borderline, resulting in a sharp, single line.
- The adjustment knob is then used to bring the borderline exactly to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.^{[9][15]}

Optical Rotation Measurement (Polarimetry)

As a chiral molecule, the optical rotation of **Cuparene** is measured using a polarimeter. This property is crucial for distinguishing between its enantiomers.

Apparatus:

- Polarimeter
- Polarimeter cell (sample tube) of a specific path length (e.g., 1 decimeter)
- Sodium D-line lamp (589 nm) as the light source
- Thermostatic control

Procedure:

- The polarimeter is calibrated by measuring the optical rotation of a blank solvent (if the sample is in solution) or an empty cell (for a neat sample). This reading is set to zero.
- The polarimeter cell is carefully filled with the neat **Cuparene** sample, ensuring no air bubbles are present in the light path.
- The filled cell is placed in the polarimeter, and the temperature is allowed to equilibrate (e.g., 20 °C).
- Light from the sodium lamp is passed through the sample.
- The analyzer is rotated until the field of view, as seen through the eyepiece, appears uniformly illuminated or at a minimum intensity, depending on the instrument's design.
- The observed angle of rotation (α) is recorded.
- The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times d)$, where 'l' is the path length in decimeters and 'd' is the density of the neat liquid in g/mL.^{[7][16][17][18]}

Flash Point Determination (Pensky-Martens Closed-Cup Method)

The flash point, the lowest temperature at which vapors of the material will ignite, is determined for **Cuparene** using a Pensky-Martens closed-cup tester, following a procedure similar to ASTM D93.^{[11][19]}

Apparatus:

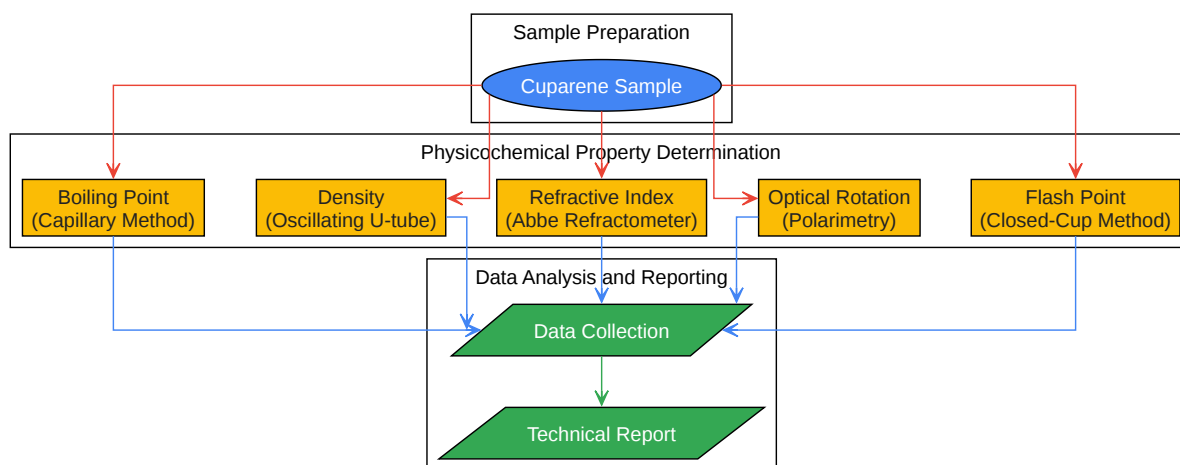
- Pensky-Martens closed-cup flash point tester
- Heating source
- Stirrer
- Ignition source (e.g., a small flame or an electric igniter)

- Thermometer

Procedure:

- The sample cup of the Pensky-Martens apparatus is filled with **Cuparene** to the specified level.
- The lid is securely placed on the cup.
- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and the ignition source is dipped into the vapor space above the liquid surface for a short, specified duration.
- This process is repeated until a flash is observed inside the cup.
- The temperature at which the flash occurs is recorded as the flash point of **Cuparene**.^{[2][6][20]}

Mandatory Visualization



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Caption: Experimental workflow for determining the physicochemical properties of **Cuparene**.

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References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. Closed Cup Flash Point Test Method: An Overview - zeal [zealstruments.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]

- 4. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 5. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [[ayalytical.com](https://www.astm.org/standards/D7777)]
- 6. precisionlubrication.com [precisionlubrication.com]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. byjus.com [byjus.com]
- 9. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Pensky–Martens closed-cup test - Wikipedia [en.wikipedia.org]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- 13. knowledge.reagecon.com [knowledge.reagecon.com]
- 14. store.astm.org [store.astm.org]
- 15. A Complete Guide to Refractometers [uk.rs-online.com]
- 16. Basics of polarimetry | Anton Paar Wiki [wiki.anton-paar.com]
- 17. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 19. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 20. scimed.co.uk [scimed.co.uk]
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